

1 β -Hydroxydeoxycholic Acid-d5: An In-depth Technical Guide for Researchers

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Compound of Interest

Compound Name: 1 β -Hydroxydeoxycholic acid-d5

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and applications of **1 β -Hydroxydeoxycholic acid-d5** (1 β -OH-DCA-d5). This deuterated internal standard is a critical tool for the accurate quantification of its endogenous counterpart, 1 β -Hydroxydeoxycholic acid (1 β -OH-DCA), a sensitive biomarker for Cytochrome P450 3A4 (CYP3A4) and CYP3A5 activity. Understanding the behavior of these enzymes is paramount in drug development for assessing potential drug-drug interactions (DDIs).

Core Chemical Properties

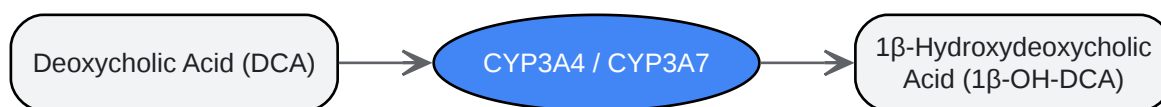
1 β -OH-DCA-d5 is a stable isotope-labeled form of 1 β -OH-DCA. The incorporation of five deuterium atoms provides a distinct mass shift, enabling its use as an internal standard in mass spectrometry-based assays, without significantly altering its chemical and physical properties.

Property	Value
Molecular Formula	C ₂₄ H ₃₅ D ₅ O ₅
Molecular Weight	~413.61 g/mol [1]
Structure	A deuterated analog of the secondary bile acid, 1β-Hydroxydeoxycholic acid.
Primary Application	Internal standard for Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) quantification of 1β-OH-DCA.[2]

Biological Significance and Metabolic Pathway

The non-deuterated form, 1β-OH-DCA, is a metabolite of deoxycholic acid (DCA), a secondary bile acid. The conversion of DCA to 1β-OH-DCA is primarily catalyzed by the hepatic enzymes CYP3A4 and, to a lesser extent, CYP3A7.[1][3][4] This specificity makes the concentration of 1β-OH-DCA in biological fluids a reliable indicator of CYP3A4/5 activity.[3]

Changes in the levels of 1β-OH-DCA can signal the induction or inhibition of CYP3A4/5 enzymes by co-administered drugs, providing crucial information for DDI studies.



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Fig. 1: Metabolic conversion of Deoxycholic Acid to 1β-Hydroxydeoxycholic Acid.

Application in Drug-Drug Interaction Studies

The quantification of 1β-OH-DCA using its deuterated internal standard, 1β-OH-DCA-d₅, is a powerful tool in clinical pharmacology to assess the impact of new chemical entities on CYP3A4/5 activity. Co-administration of a drug that induces CYP3A4 will lead to an increase in 1β-OH-DCA levels, while an inhibitor will cause a decrease.

Condition	Modulator	Change in Total 1 β -OH-DCA Plasma Exposure	Reference
CYP3A Induction	Rifampin	6.8- to 10.3-fold increase	[5][6]
CYP3A Inhibition (Strong)	Itraconazole	81% - 85% decrease	[5][6]
CYP3A Inhibition (Moderate)	Fluconazole	~40% decrease	[7]

Experimental Protocols

Quantification of 1 β -OH-DCA in Human Plasma/Urine by LC-MS/MS

This protocol provides a general framework for the analysis of 1 β -OH-DCA using 1 β -OH-DCA-d5 as an internal standard. Optimization may be required based on the specific instrumentation and matrix.

1. Sample Preparation:

- To a 100 μ L aliquot of plasma or urine, add an appropriate amount of 1 β -OH-DCA-d5 internal standard solution.
- Perform protein precipitation by adding 300 μ L of ice-cold acetonitrile.
- Vortex the mixture for 10 minutes, followed by centrifugation at 10,000 x g for 5 minutes.
- Transfer the supernatant to a clean tube and evaporate to dryness under a stream of nitrogen.
- Reconstitute the residue in 100 μ L of the initial mobile phase.

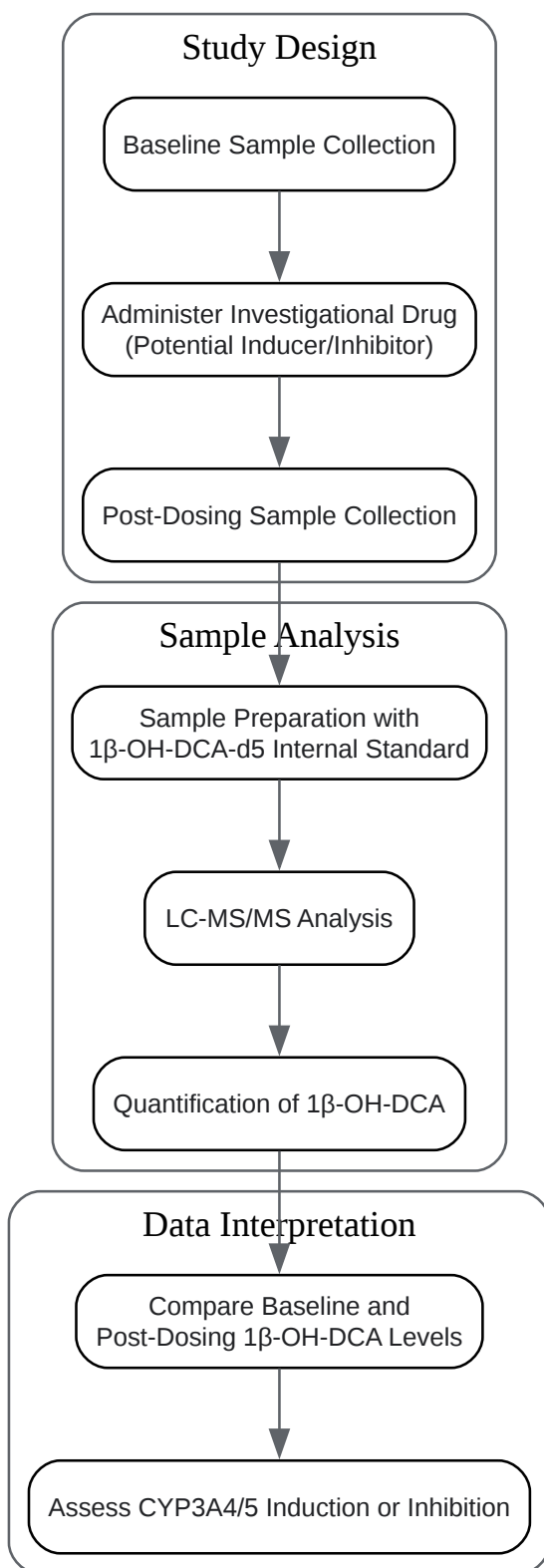
2. Liquid Chromatography Conditions:

- Column: A C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.7 μ m) is suitable.

- Mobile Phase A: 0.1% Formic acid in water.
- Mobile Phase B: Acetonitrile.
- Gradient: A typical gradient would start at a low percentage of mobile phase B, ramping up to a high percentage to elute the analyte, followed by a re-equilibration step.
- Flow Rate: 0.3 - 0.5 mL/min.
- Injection Volume: 5 - 10 μ L.

3. Mass Spectrometry Conditions:

- Ionization Mode: Electrospray Ionization (ESI) in negative mode.
- Multiple Reaction Monitoring (MRM) Transitions: Due to the limited fragmentation of bile acids, monitoring the parent ion is a common practice.^[8]
 - 1 β -OH-DCA: Q1: 407.3 m/z -> Q3: 343.1 m/z^[7]
 - 1 β -OH-DCA-d5: A shift of +5 Da from the non-deuterated analyte would be expected for the precursor ion. The product ion may also show a corresponding shift depending on the location of the deuterium labels. A common transition for a d4 analog is 411.3 -> 347.2 m/z.^[7] Therefore, for the d5 analog, the expected transition would be approximately 412.3 -> 347.2 or 348.2 m/z, which should be confirmed experimentally.



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Fig. 2: Workflow for a Drug-Drug Interaction Study using 1β-OH-DCA as a biomarker.

Synthesis of 1 β -Hydroxydeoxycholic Acid-d5

While a detailed, multi-step chemical synthesis of 1 β -OH-DCA has been reported, it often results in very low yields.[2] A more efficient and commonly employed method is a biosynthetic approach.[2] This typically involves the use of a biocatalyst, such as a recombinant microorganism expressing a suitable cytochrome P450 enzyme, to perform a one-step oxidation of deuterated deoxycholic acid (DCA-d5). This method has been shown to be more rapid and provide higher yields for both the unlabeled and deuterium-labeled forms of 1 β -OH-DCA.[2]

Conclusion

1 β -Hydroxydeoxycholic acid-d5 is an indispensable tool for researchers and scientists in the field of drug development. Its use as an internal standard allows for the precise and accurate measurement of 1 β -OH-DCA, a sensitive and specific biomarker for CYP3A4/5 activity. The ability to reliably quantify changes in this biomarker provides critical insights into the potential for drug-drug interactions, contributing to the development of safer and more effective medicines.

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